

Overcoming solubility issues with 5-Fluoroisoindolin-1-one

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Compound of Interest

Compound Name: 5-Fluoroisoindolin-1-one

Cat. No.: B059293

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Technical Support Center: 5-Fluoroisoindolin-1-one

Welcome to the technical support center for **5-Fluoroisoindolin-1-one**. This guide is designed for researchers, chemists, and formulation scientists to navigate and overcome the solubility challenges associated with this compound. Drawing upon established principles of physical and medicinal chemistry, we provide in-depth troubleshooting guides and frequently asked questions to ensure your experimental success.

I. Compound Overview & Intrinsic Properties

5-Fluoroisoindolin-1-one is a synthetic heterocyclic compound featuring a fluorinated benzene ring fused to a γ -lactam. Its structure presents a unique combination of physicochemical properties that can make solubilization non-trivial. Understanding these properties is the first step in developing an effective dissolution strategy.

Property	Value	Implication for Solubility
Molecular Formula	C ₈ H ₆ FNO	Relatively small molecule.
Molecular Weight	151.14 g/mol [1]	Low molecular weight can aid solubility.
Calculated LogP	1.0691 [1]	Indicates moderate lipophilicity; likely poor aqueous solubility.
Hydrogen Bond Donors	1 (Amide N-H) [1]	Can participate in hydrogen bonding with protic solvents.
Hydrogen Bond Acceptors	1 (Carbonyl C=O) [1]	Can participate in hydrogen bonding with protic solvents.
Topological Polar Surface Area (TPSA)	29.1 Å ² [1]	Moderate polarity suggests solubility in polar organic solvents.
Melting Point	72 - 74 °C [2]	Relatively low melting point suggests that lattice energy is not excessively high, which can be favorable for dissolution.

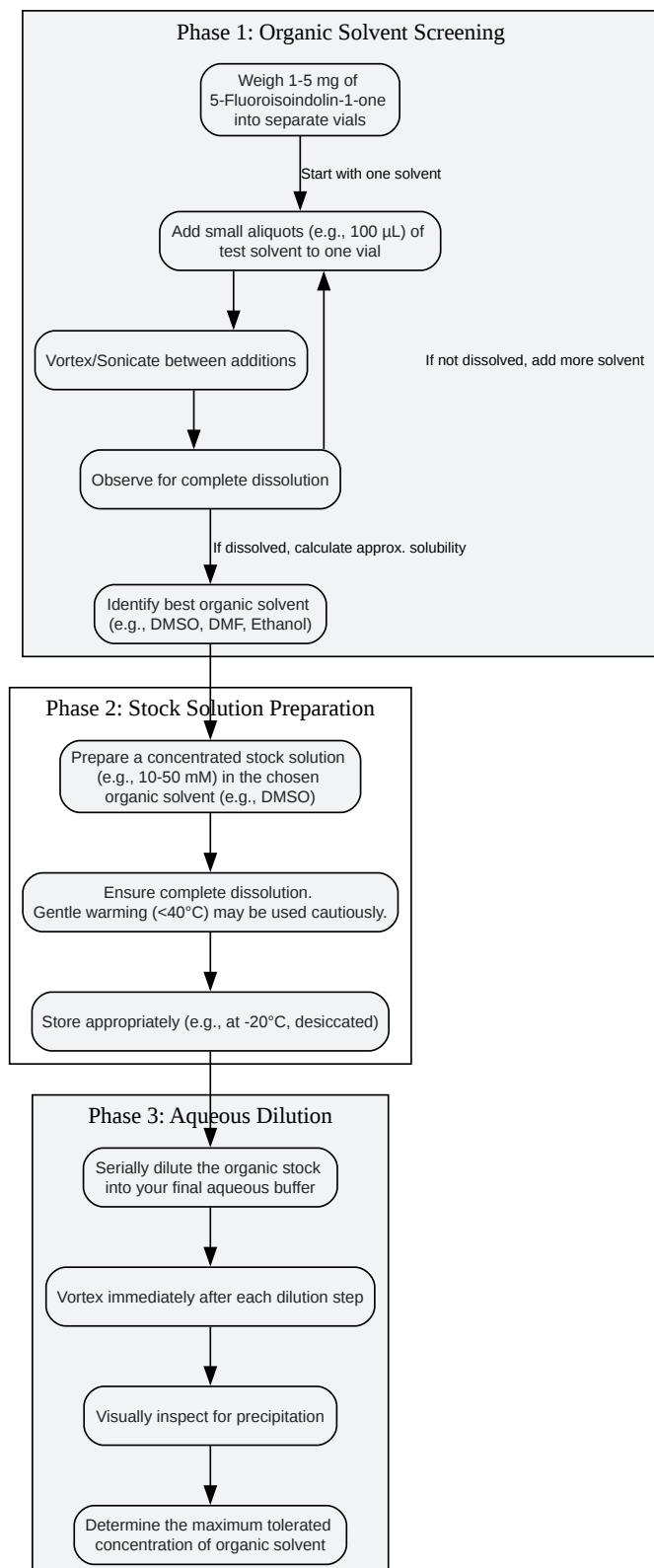
II. Troubleshooting Guide: Solving Common Solubility Issues

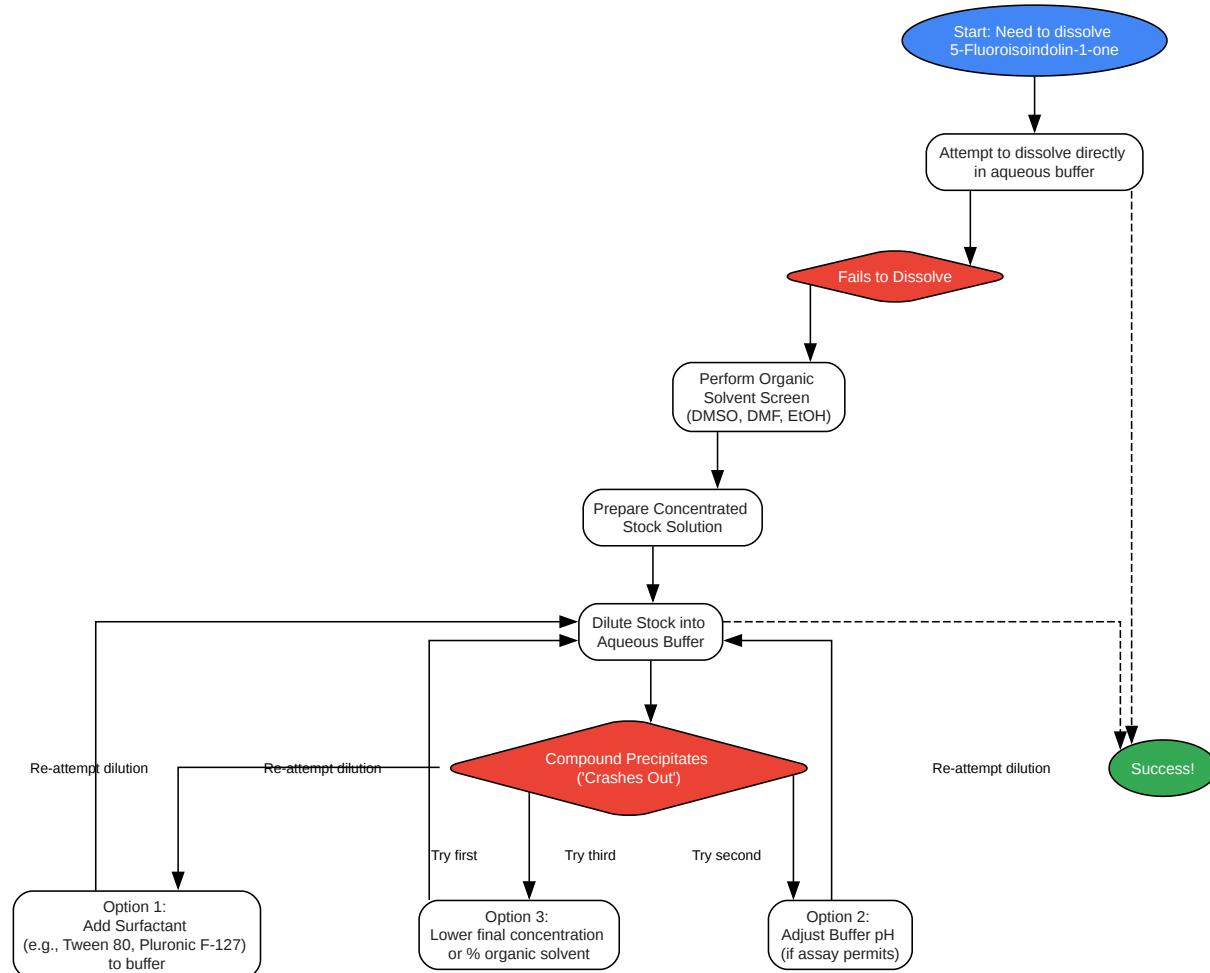
This section addresses specific problems you may encounter when trying to dissolve **5-Fluoroisoindolin-1-one**. Each solution is presented with a step-by-step protocol and a mechanistic explanation.

Question 1: My initial attempt to dissolve **5-Fluoroisoindolin-1-one** in an aqueous buffer failed. What is the best approach to find a suitable solvent system?

Answer:

Direct dissolution in aqueous media is expected to be challenging due to the compound's moderate lipophilicity (LogP ~1.07). A systematic solvent screening followed by the development of a co-solvent system is the recommended approach. The goal is to first identify a suitable organic solvent that fully dissolves the compound, which can then be used to create a concentrated stock solution.



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References

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